

Certificate of Analysis: 7-Hydroxy Amoxapine-d8

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Compound of Interest

Compound Name: 7-Hydroxy Amoxapine-d8

Cat. No.: B12431118

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **7-Hydroxy Amoxapine-d8**, a deuterated analog of a primary metabolite of the antidepressant drug Amoxapine. This guide is intended for researchers, scientists, and drug development professionals utilizing this stable isotope-labeled compound in pharmacokinetic, metabolic, and analytical studies.

Product Identification and Properties

7-Hydroxy Amoxapine-d8 is a critical internal standard for the quantitative analysis of 7-Hydroxy Amoxapine in biological matrices. Its deuteration provides a distinct mass shift, enabling precise quantification by mass spectrometry.

Table 1: Product Identification

Parameter	Value
Product Name	7-Hydroxy Amoxapine-d8
CAS Number	1216833-74-7
Synonyms	2-Chloro-11-(1-piperazinyl-d8)-dibenz[b,f][1] [2]oxazepin-7-ol
Chemical Formula	C ₁₇ H ₈ D ₈ ClN ₃ O ₂
Molecular Weight	337.83 g/mol

Table 2: Physical and Chemical Properties

Parameter	Value
Appearance	Solid
Purity	≥98%
Deuterium Incorporation	≥99%
Storage Conditions	-20°C, protect from light and moisture
Solubility	Soluble in DMSO, Methanol

Analytical Data

The following tables summarize the analytical data for a representative batch of **7-Hydroxy Amoxapine-d8**.

Table 3: Purity and Identity Confirmation

Analytical Test	Method	Specification	Result
Purity	HPLC-UV	≥98.0%	99.5%
Identity	¹ H-NMR	Conforms to structure	Conforms
Identity	LC-MS/MS	Conforms to mass	Conforms
Isotopic Purity	Mass Spectrometry	≥99 atom % D	Conforms

Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is used to determine the chemical purity of **7-Hydroxy Amoxapine-d8**.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.
- Procedure: A solution of the test article is prepared in the mobile phase and injected into the HPLC system. The peak area of the main component is compared to the total area of all peaks to calculate the purity.

Identity Confirmation by Mass Spectrometry (MS)

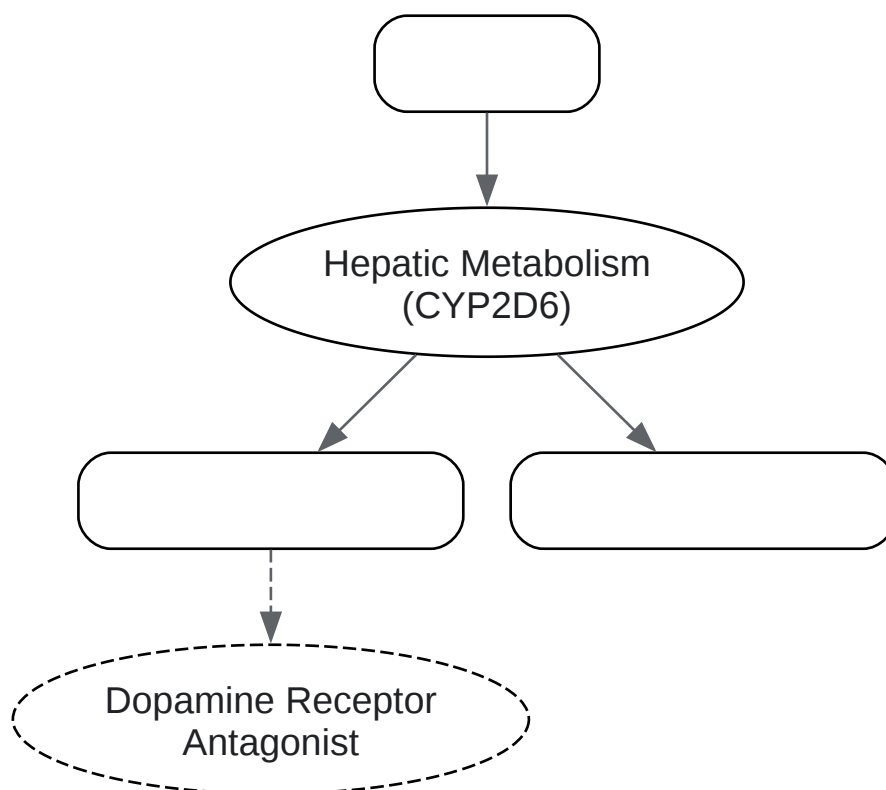
This protocol confirms the molecular weight and isotopic enrichment of **7-Hydroxy Amoxapine-d8**.

- Instrumentation: A liquid chromatography-tandem mass spectrometer (LC-MS/MS).
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Infusion Solvent: Acetonitrile:Water (1:1) with 0.1% formic acid.
- Procedure: A dilute solution of the sample is directly infused into the mass spectrometer. The mass spectrum is acquired to confirm the presence of the $[M+H]^+$ ion corresponding to the deuterated compound.

Visualizations

Amoxapine Metabolism Pathway

Amoxapine is metabolized in the liver, primarily by the CYP2D6 enzyme, to its active metabolites, 7-hydroxyamoxapine and 8-hydroxyamoxapine.[1] 7-hydroxyamoxapine acts as a dopamine receptor antagonist, contributing to the antipsychotic properties of amoxapine.

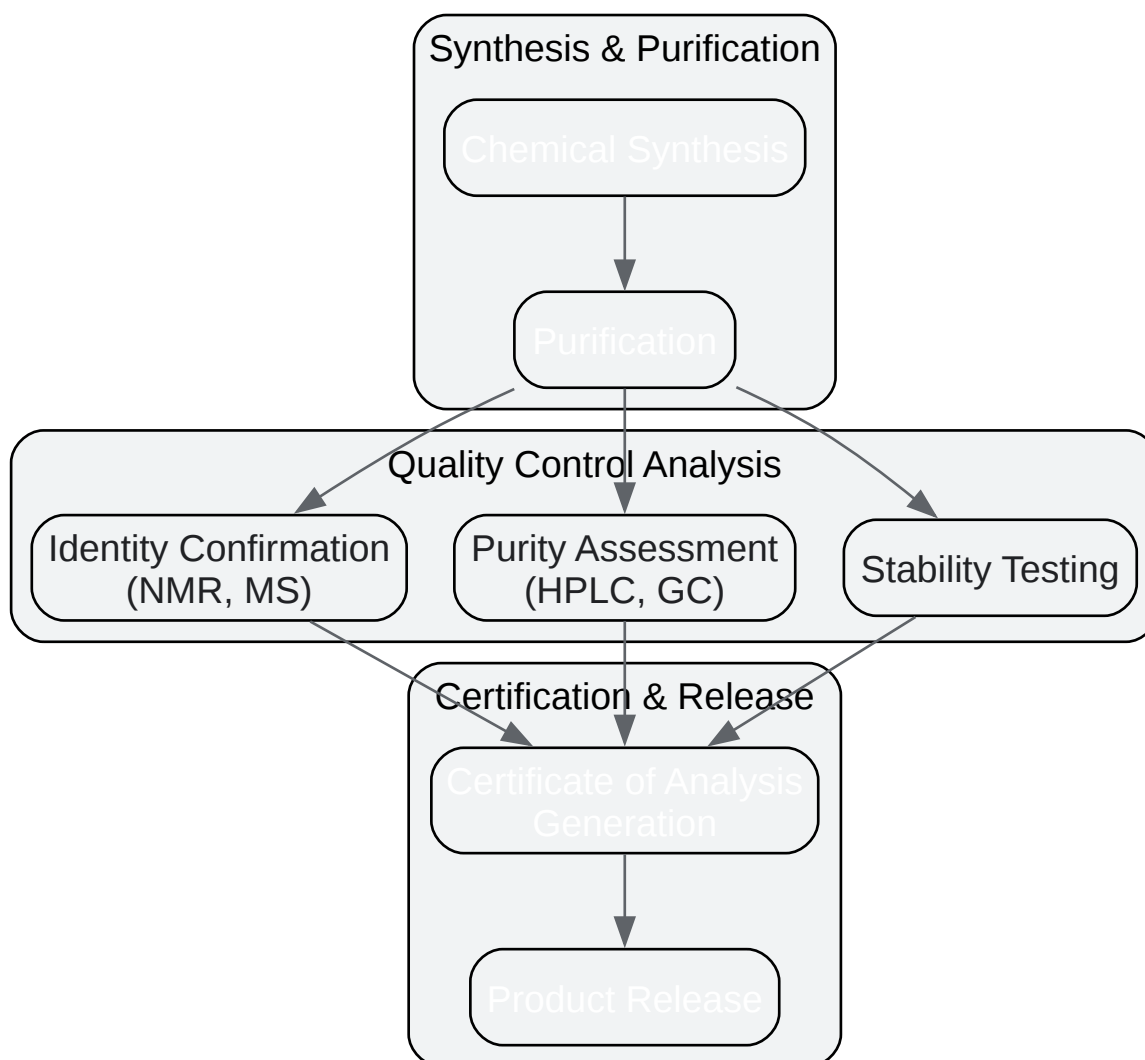


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Caption: Metabolic pathway of Amoxapine.

Quality Control Workflow for a Reference Standard

The production and certification of a reference standard like **7-Hydroxy Amoxapine-d8** follows a stringent quality control process to ensure its identity, purity, and stability.



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Caption: Quality control workflow for a reference standard.

Conclusion

7-Hydroxy Amoxapine-d8 is an essential tool for the accurate quantification of the 7-hydroxy metabolite of Amoxapine. The data and protocols presented in this guide confirm the high purity, correct identity, and isotopic enrichment of this reference material, making it suitable for demanding research and clinical applications. Adherence to the described analytical methodologies will ensure reliable and reproducible results in studies involving Amoxapine and its metabolites.

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References

- 1. Amoxapine - StatPearls - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 2. Amoxapine in human overdose [pubmed.ncbi.nlm.nih.gov]
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